

# Application Notes and Protocols: DABSO as a Sulfur Dioxide Surrogate in Sulfonylation

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## Compound of Interest

Compound Name: *DABCO-Bis(sulfur dioxide)*

Cat. No.: *B603139*

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## Introduction

The sulfonyl group ( $-\text{SO}_2-$ ) is a cornerstone in medicinal chemistry and drug development, appearing in a wide array of therapeutic agents. Traditionally, the synthesis of sulfonyl-containing compounds such as sulfones and sulfonamides has relied on the use of gaseous sulfur dioxide ( $\text{SO}_2$ ), a toxic and difficult-to-handle reagent. The development of 1,4-diazabicyclo[2.2.2]octane bis(sulfur dioxide) (DABSO) as a bench-stable, solid surrogate for  $\text{SO}_2$  has revolutionized this field, offering a safer and more convenient route to these important structural motifs.<sup>[1][2]</sup> This document provides detailed application notes and protocols for the use of DABSO in key sulfonylation reactions.

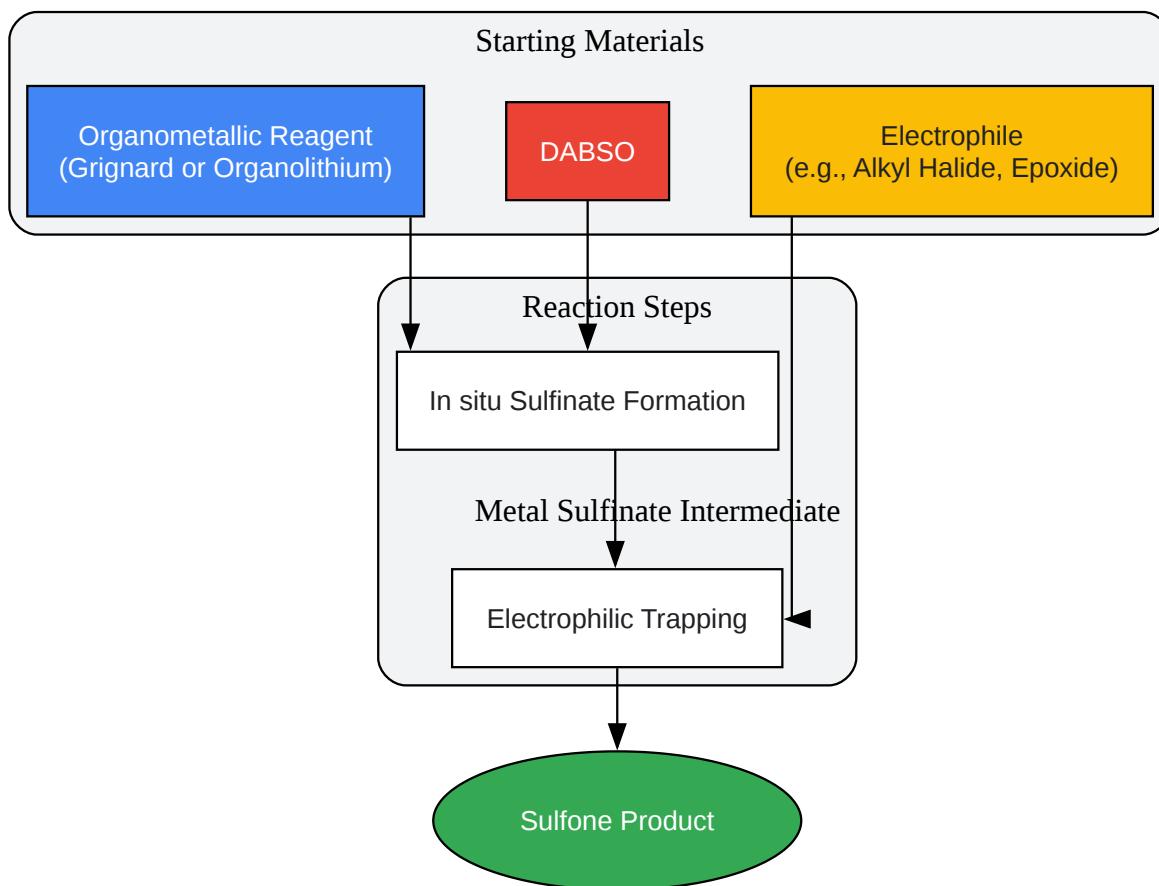
DABSO is a colorless, air-stable solid that serves as a reliable source of  $\text{SO}_2$  in a variety of organic transformations.<sup>[3]</sup> Its use allows for the controlled release of sulfur dioxide, enabling precise stoichiometry and improving reaction yields and safety.<sup>[1]</sup> These protocols are designed to be readily applicable in a research and development setting.

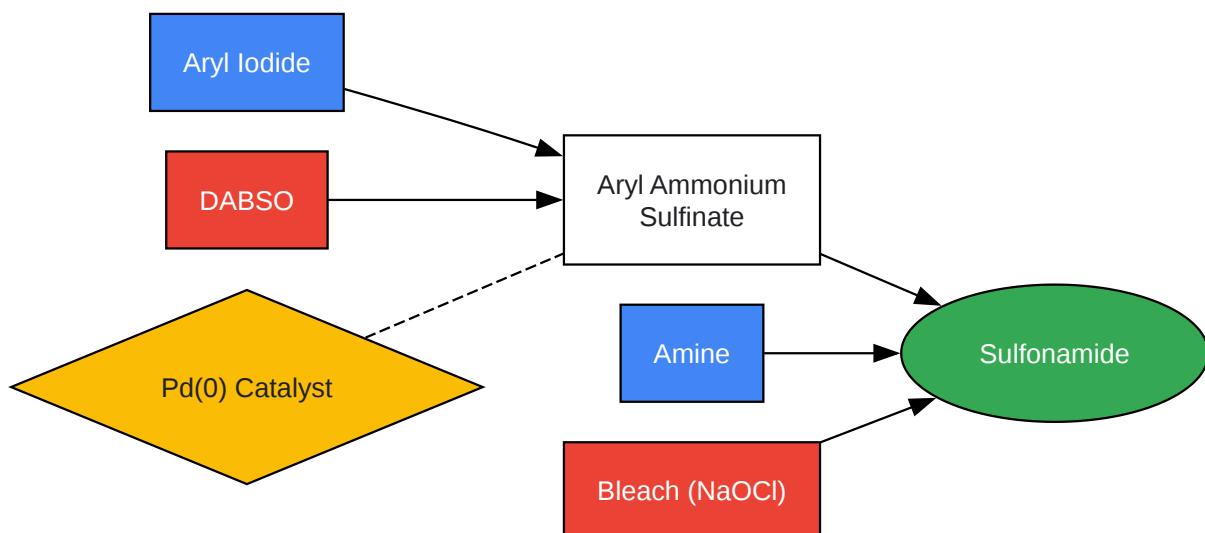
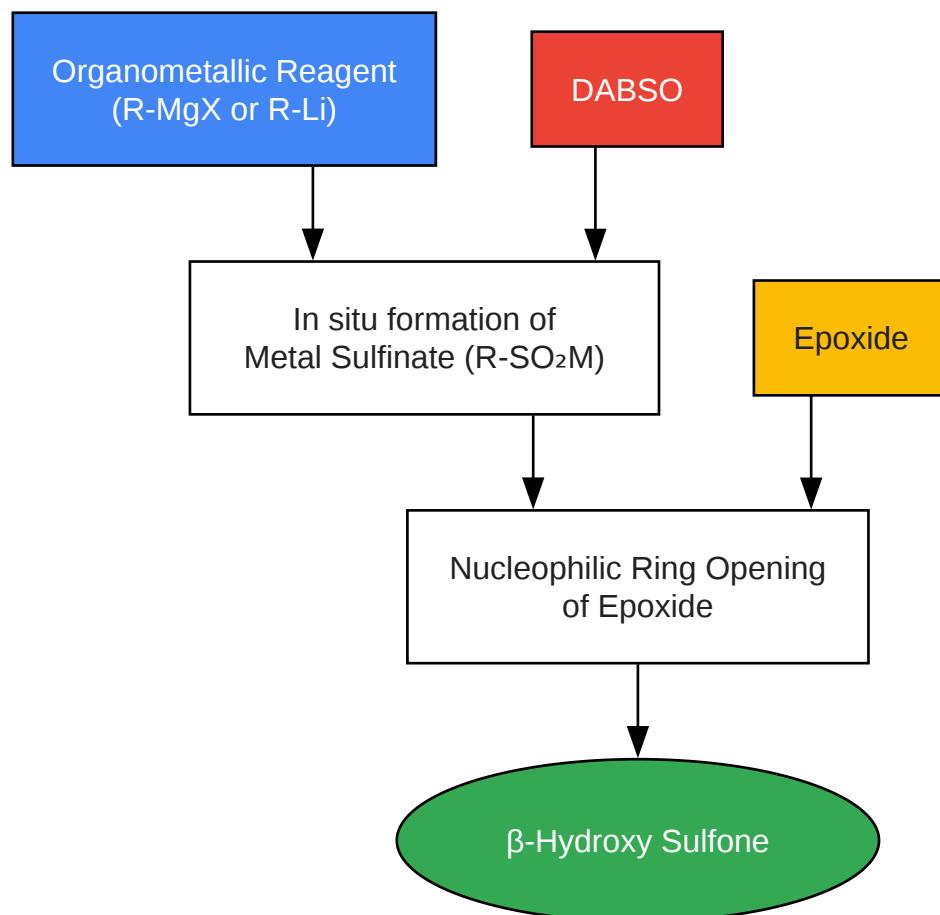
## Application 1: One-Pot, Three-Component Synthesis of Sulfones

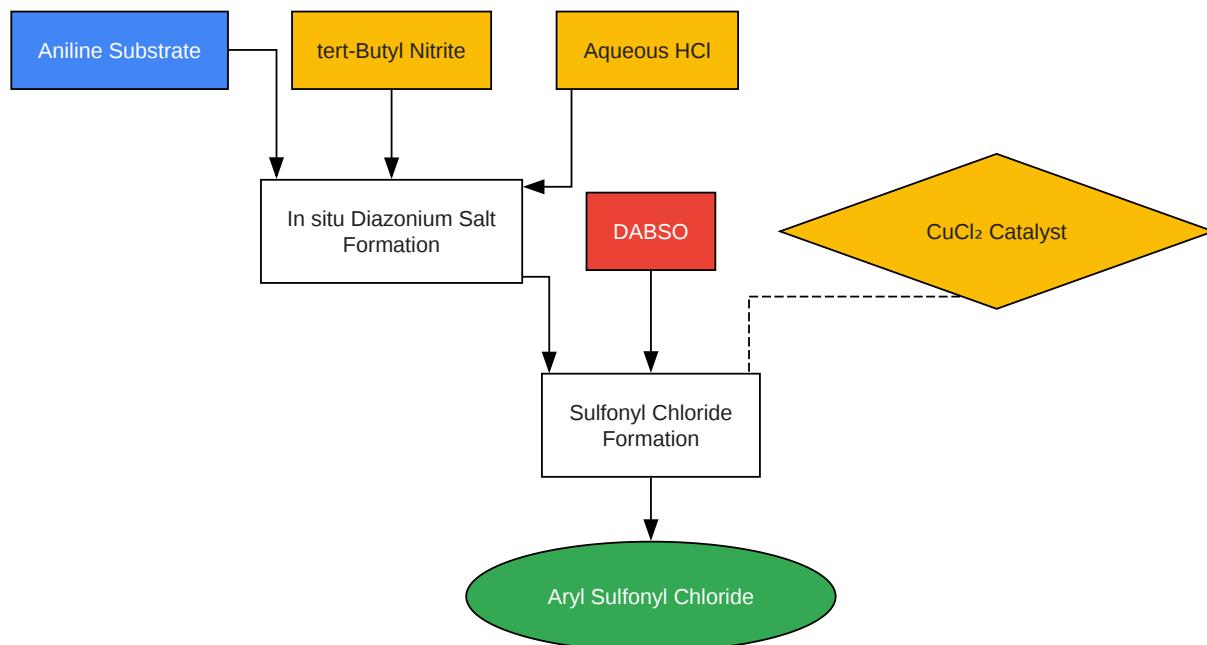
This protocol describes a versatile one-pot synthesis of sulfones through the reaction of organometallic reagents with DABSO to form a metal sulfinate intermediate, which is then

trapped *in situ* with a carbon electrophile.<sup>[4][5][6]</sup> This method is notable for its broad substrate scope and operational simplicity.<sup>[4][6]</sup>

## Logical Relationship: One-Pot Sulfone Synthesis





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